

Introduction: The Convergence of Privileged Scaffolds and Chiral Control

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Compound of Interest

Compound Name: 2-(4-Bromothiophen-2-yl)-2-hydroxyacetic acid

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In the landscape of modern drug discovery, the thiophene ring stands out as a "privileged" heterocyclic scaffold.[1][2] Its prevalence in FDA-approved drugs, such as the blockbuster anticoagulant Rivaroxaban, stems from its unique electronic properties and its capacity to act as a bioisostere for a phenyl ring, enhancing interactions with diverse biological targets.[1][3] When the synthetic versatility of a thiophene core is combined with the principles of stereochemical control, novel and powerful tools for medicinal chemistry emerge.

This guide introduces 4-Bromothiophene- α -hydroxyacetic Acid (a substituted glycolic acid, hereafter referred to as 4-BTHA), a chiral scaffold designed to leverage these synergistic properties. α -Hydroxy acids are foundational chiral molecules, widely used as resolving agents and as stereochemically-defined building blocks in asymmetric synthesis.[4] The strategic placement of a bromine atom on the thiophene ring of 4-BTHA provides a reactive handle for late-stage functionalization via modern cross-coupling methodologies, allowing for the construction of diverse and complex chiral molecules from a single, enantiopure starting material.[5][6]

This document serves as a comprehensive technical guide, outlining the proposed synthesis and resolution of 4-BTHA and providing detailed protocols for its application as both a high-

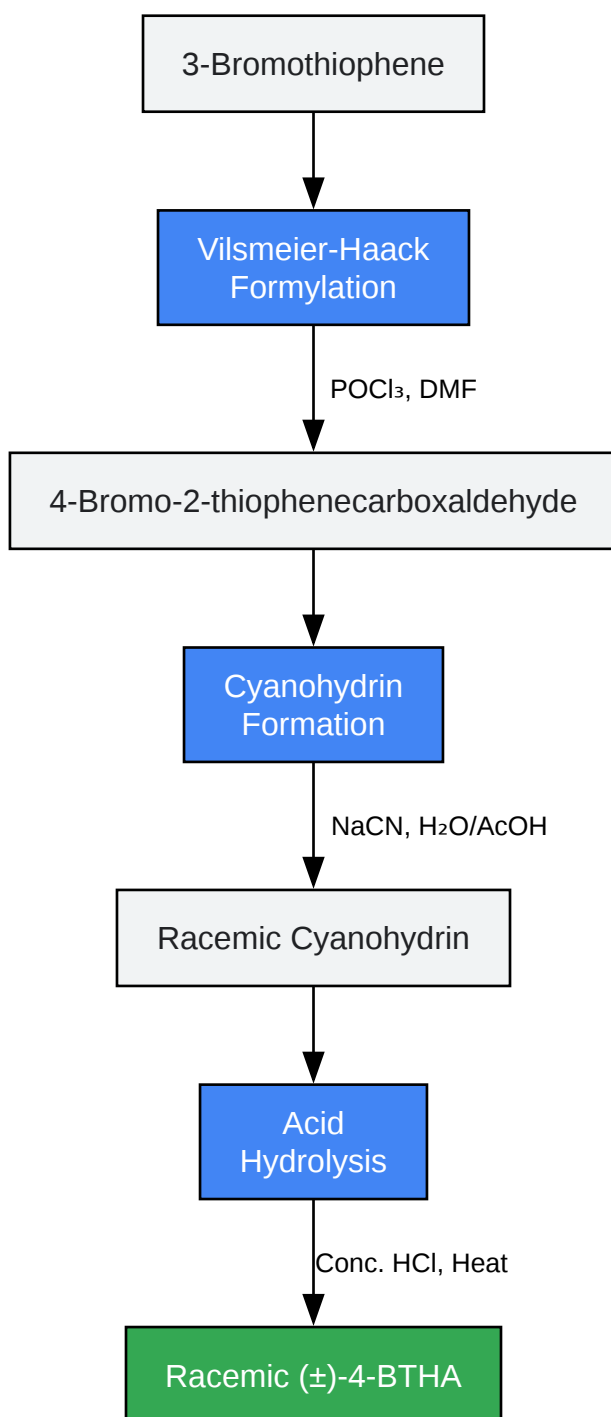
efficacy chiral resolving agent and a versatile scaffold for asymmetric synthesis.

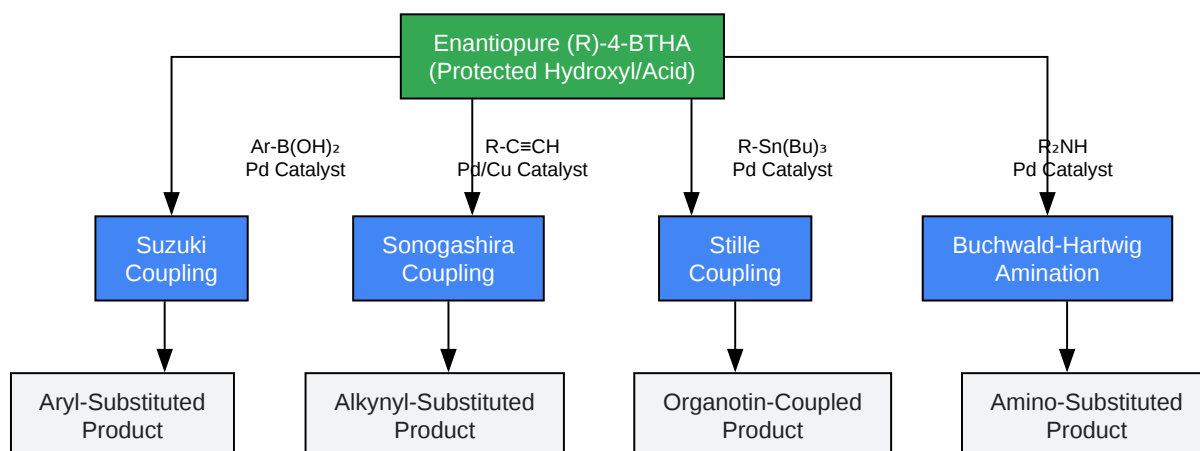
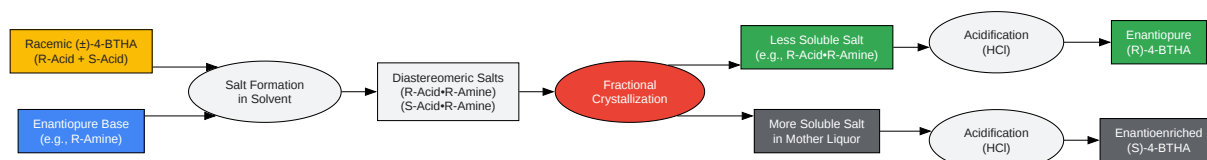
Section 1: Synthesis and Chiral Resolution of (\pm)-4-Bromothiophene- α -hydroxyacetic Acid

The practical utility of any chiral scaffold begins with its efficient and scalable preparation in enantiopure form. The following section details a proposed, robust pathway to racemic 4-BTHA and its subsequent resolution into single enantiomers. The synthetic logic is grounded in well-established transformations, ensuring high reproducibility.

Proposed Synthesis of Racemic (\pm)-4-BTHA

The synthesis is envisioned as a three-step sequence starting from the commercially available 3-bromothiophene. The key transformation involves the formation of a cyanohydrin, which is a classic and reliable method for generating the α -hydroxy acid precursor.





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